

An In-depth Technical Guide to the Mass Spectrum of 2-Ketodoxapram-d5

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Compound of Interest

Compound Name: 2-Ketodoxapram-d5

Cat. No.: B12406340

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This technical guide provides a detailed analysis of the mass spectrum of **2-Ketodoxapram-d5**, a deuterated analog of a primary metabolite of Doxapram. This document is intended for researchers, scientists, and drug development professionals who utilize mass spectrometry for quantitative and qualitative analysis in pharmacokinetics and drug metabolism studies. **2-Ketodoxapram-d5** is commonly employed as an internal standard in such research.^[1]

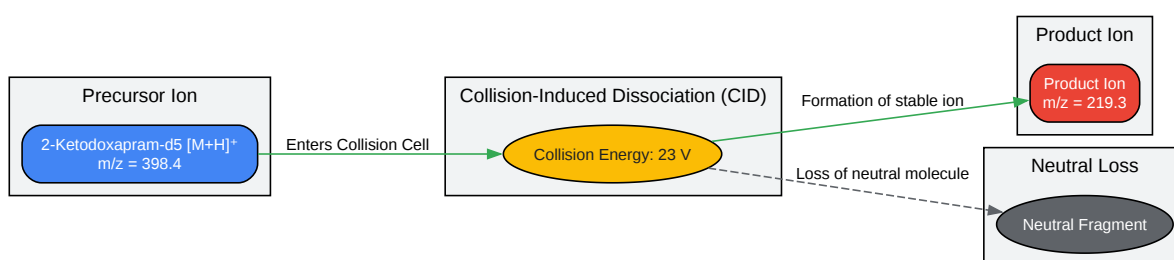
Quantitative Mass Spectrometric Data

The following table summarizes the key quantitative parameters for the analysis of **2-Ketodoxapram-d5** using tandem mass spectrometry (MS/MS). The data is compiled from studies involving the simultaneous quantification of Doxapram and 2-Ketodoxapram.^{[2][3]}

Parameter	Value
Compound	2-Ketodoxapram-d5
Molecular Formula	C ₂₄ H ₂₃ D ₅ N ₂ O ₃ [4]
Molecular Weight	397.53 g/mol [4]
Ionization Mode	Heated Electrospray Ionization (ESI), Positive Ion Mode[2][3]
Precursor Ion [M+H] ⁺ (m/z)	398.4[2][3]
Product Ion (m/z)	219.3[2][3]
Collision Energy	23 V[2][3]

Proposed Fragmentation Pathway

The fragmentation of the protonated **2-Ketodoxapram-d5** molecule ([M+H]⁺) at a collision energy of 23 V leads to the formation of a stable product ion. The proposed fragmentation pathway involves the cleavage of the bond between the ethyl-d5-pyrrolidinone moiety and the morpholinone ring.



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Caption: Proposed fragmentation of **2-Ketodoxapram-d5** in tandem mass spectrometry.

Experimental Protocol: Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)

The following methodology outlines the UPLC-MS/MS procedure for the simultaneous quantification of Doxapram, 2-Ketodoxapram, and their deuterated internal standards, including **2-Ketodoxapram-d5**.^{[2][3]}

1. Sample Preparation: Biological samples (e.g., plasma, brain tissue) are prepared to extract the analytes of interest.^[2] This typically involves protein precipitation followed by centrifugation and dilution of the supernatant.

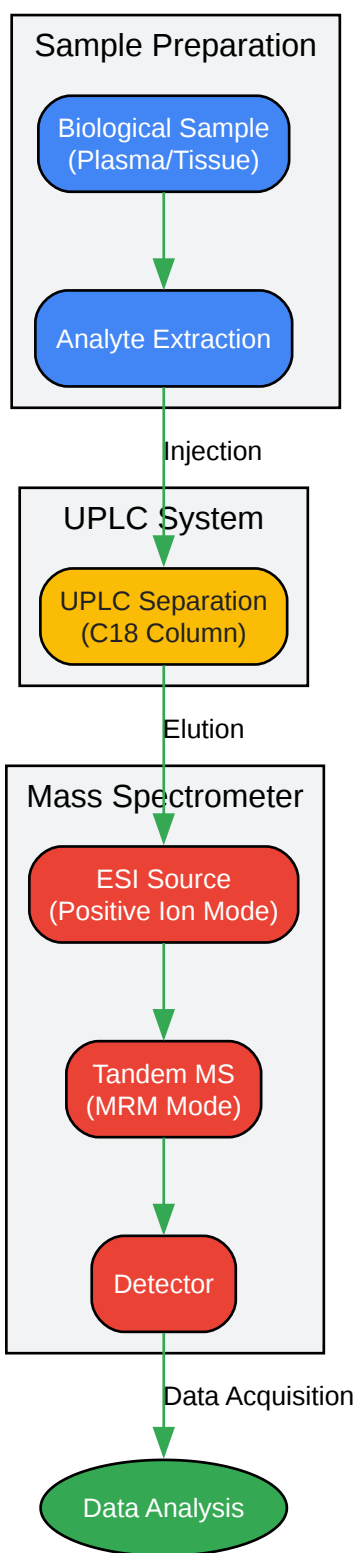
2. Chromatographic Separation:

- System: Waters Acquity UPLC® I-class system.^{[2][3]}
- Column: Acquity UPLC® BEH C18 column (1.7 µm, 2.1 × 50 mm).^{[2][3]}
- Column Temperature: 40 °C.^{[2][3]}
- Mobile Phase A: Water with 5% Acetonitrile and 0.1% Formic Acid.^{[2][3]}
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.^{[2][3]}
- Flow Rate: 0.5 mL/min.^{[2][3]}
- Injection Volume: 10 µL.^{[2][3]}
- Gradient Elution:
 - Initial: 95% A / 5% B for 0.5 min.
 - Ramp to 5% A / 95% B until 3.5 min.
 - Return to 95% A / 5% B until 4.0 min.
 - Column wash at 5% A / 95% B until 5.0 min.

- Return to initial conditions until 5.5 min and hold until the end of the 6-min run.[\[2\]](#)[\[3\]](#)

3. Mass Spectrometric Detection:

- System: Waters Xevo TQ-S tandem mass spectrometer.[\[2\]](#)[\[3\]](#)
- Ionization Source: Heated Electrospray Ionization (ESI) in positive ion mode.[\[2\]](#)[\[3\]](#)
- Capillary Voltage: 2 kV.[\[2\]](#)[\[3\]](#)
- Cone Voltage: 44 V.[\[2\]](#)[\[3\]](#)
- Source Temperature: 150 °C.[\[2\]](#)[\[3\]](#)
- Desolvation Temperature: 600 °C.[\[2\]](#)[\[3\]](#)
- Cone Gas Flow (N₂): 150 L/h.[\[2\]](#)[\[3\]](#)
- Desolvation Gas Flow (N₂): 1000 L/h.[\[2\]](#)[\[3\]](#)
- Collision Gas Flow (Ar): 0.15 mL/min.[\[2\]](#)[\[3\]](#)
- Acquisition Mode: Multiple Reaction Monitoring (MRM).[\[2\]](#)[\[3\]](#)
- MRM Transition for **2-Ketodoxapram-d5**: m/z 398.4 → 219.3.[\[2\]](#)[\[3\]](#)



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Caption: Experimental workflow for UPLC-MS/MS analysis of **2-Ketodoxapram-d5**.

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